

Personal protective equipment for handling 8-O-Methyl-urolithin C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-O-Methyl-urolithin C

Cat. No.: B15352819

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Essential Safety and Handling Guide for 8-O-Methyl-urolithin C

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **8-O-Methyl-urolithin C** (CAS 713519-19-8). Given the absence of a publicly available Safety Data Sheet (SDS) for this specific compound, the following recommendations are based on the safety data for structurally related urolithin compounds, such as Urolithin A and Urolithin B, and general best practices for handling chemical compounds in a laboratory setting. It is imperative to handle this compound with caution, assuming it may possess hazards similar to its analogues, which include potential skin and eye irritation.

I. Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **8-O-Methyl-urolithin C** is not available, related urolithins are classified as irritants. Therefore, a precautionary approach is essential.

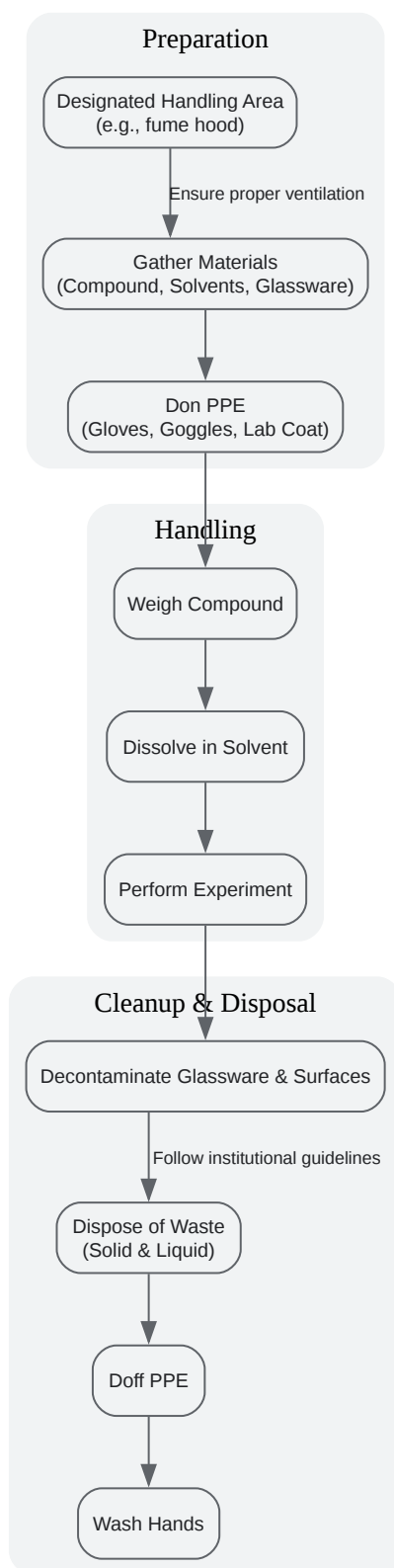
Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves	Protects against skin contact and potential irritation.
Eye Protection	Safety glasses with side shields or goggles	Prevents eye contact and serious eye irritation.
Skin and Body Protection	Laboratory coat	Minimizes skin exposure to spills.
Respiratory Protection	Not generally required for small quantities	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

II. Safe Handling and Operational Plan

A systematic approach to handling **8-O-Methyl-urolithin C** is critical to ensure laboratory safety.

Experimental Workflow:



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Caption: A step-by-step workflow for the safe handling of **8-O-Methyl-urolithin C**.

Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific area for handling, preferably within a chemical fume hood to ensure adequate ventilation.
 - Assemble all necessary materials, including the compound, solvents, and clean glassware.
 - Put on the appropriate PPE as outlined in the table above.
- Handling:
 - When weighing the solid compound, do so carefully to avoid generating dust.
 - If dissolving the compound, add the solvent to the solid slowly to prevent splashing.
 - Conduct all experimental procedures within the designated, well-ventilated area.
- Cleanup:
 - Thoroughly decontaminate all glassware and surfaces that have come into contact with the compound using an appropriate solvent.
 - Segregate waste into solid and liquid streams as per your institution's disposal procedures.

III. Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Guidelines:

Waste Type	Disposal Procedure
Solid Waste	Collect in a labeled, sealed container. Dispose of as chemical waste in accordance with local, state, and federal regulations.
Liquid Waste	Collect in a labeled, sealed container. Do not pour down the drain. Dispose of as hazardous chemical waste.
Contaminated PPE	Dispose of as solid chemical waste.

Important Note: Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

IV. Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is necessary.

Incident	First Aid / Spill Response
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water and seek immediate medical attention.
Small Spill	Absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. Clean the spill area with an appropriate solvent.
Large Spill	Evacuate the area and contact your institution's EHS department.

By adhering to these safety and handling guidelines, researchers can minimize risks and ensure a safe laboratory environment when working with **8-O-Methyl-urolithin C**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com